

# Personal protective equipment for handling BMS-986187

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## Compound of Interest

Compound Name: BMS-986187

Cat. No.: B15620355

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## Essential Safety and Handling Guide for BMS-986187

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the  $\delta$ -opioid receptor positive allosteric modulator, **BMS-986187**. The following guidelines are based on general best practices for handling potent, powdered research compounds, as a specific Safety Data Sheet (SDS) for **BMS-986187** is not publicly available. It is imperative that users obtain the complete SDS from their supplier before handling this compound.

## Immediate Safety and Handling Precautions

**BMS-986187** is a potent pharmacological agent intended for laboratory research use only.<sup>[1]</sup> Until a comprehensive toxicological profile is available, it should be treated as a hazardous substance.

Personal Protective Equipment (PPE):

Due to the potent nature of **BMS-986187** and the lack of a publicly available SDS, a cautious approach to personal protective equipment is warranted. The following PPE should be considered the minimum requirement when handling this compound in powdered form or in solution:

| PPE Category           | Recommendation   | Rationale  |
|------------------------|--|--|
| Eye Protection         | Chemical safety goggles or a full-face shield.                     | Protects eyes from splashes of solutions or accidental contact with the powdered compound.                                 |
| Hand Protection        | Nitrile gloves (double-gloving is recommended).                    | Provides a barrier against skin contact. Check for glove compatibility with the solvents being used (e.g., DMSO, ethanol). |
| Body Protection        | A fully buttoned lab coat.   | Protects skin and personal clothing from contamination.  |
| Respiratory Protection | A properly fitted NIOSH-approved respirator (e.g., N95 or higher). | Essential when handling the powdered form to prevent inhalation of airborne particles.                                     |

#### Engineering Controls:

- Ventilation: All handling of powdered **BMS-986187** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Designated Area: Establish a designated area for handling **BMS-986187** to prevent cross-contamination.

## Compound Information and Physical Properties

**BMS-986187** is a potent and selective positive allosteric modulator (PAM) of the  $\delta$ -opioid receptor. It has been shown to enhance the affinity of endogenous and exogenous ligands for the receptor.

| Property         | Value   | Source |
|------------------|---|--------|
| Molecular Weight | 470.61 g/mol  |        |
| Formula          | C <sub>31</sub> H <sub>34</sub> O <sub>4</sub>  |        |
| Appearance       | Crystalline solid   | [2]    |
| Purity           | ≥98%  |        |
| Storage          | Store at -20°C  | [2]    |
| Solubility       | Soluble in DMSO (up to 20 mM), DMF (approx. 1 mg/ml), and slightly soluble in ethanol. Sparingly soluble in aqueous buffers.[2] |        |

## Operational Plan: Handling and Solution Preparation

### General Handling:

- Avoid direct contact with the skin, eyes, and clothing.[2]
- Do not ingest or inhale the compound.[2]
- Wash hands thoroughly after handling.[2]

### Solution Preparation Protocol:

- Preparation: Don all appropriate PPE before entering the designated handling area. Ensure the chemical fume hood is functioning correctly.
- Weighing: Carefully weigh the desired amount of powdered **BMS-986187** in the chemical fume hood.
- Solubilization: Add the appropriate solvent (e.g., DMSO) to the powder. For maximum solubility in aqueous buffers, it is recommended to first dissolve the compound in DMF and

then dilute it with the aqueous buffer of choice.[2]

- Storage of Stock Solutions: Store stock solutions at -20°C in tightly sealed vials. Aqueous solutions are not recommended for storage for more than one day.[2]

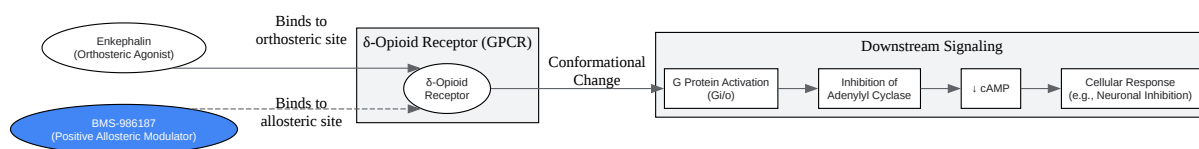
## Disposal Plan

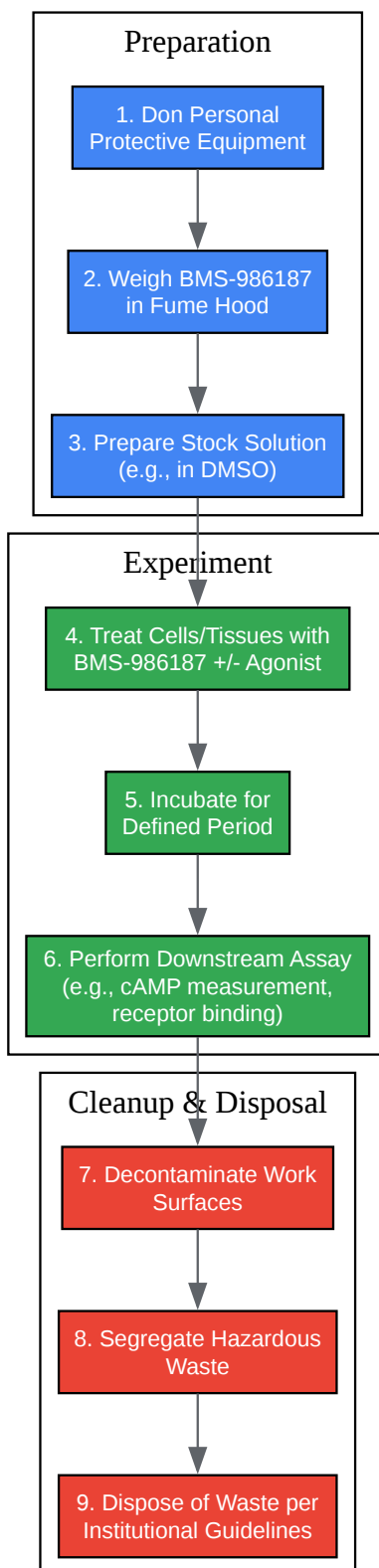
All waste materials contaminated with **BMS-986187**, including disposable PPE, weighing papers, and pipette tips, should be considered hazardous waste.

- Solid Waste: Collect all solid waste in a clearly labeled, sealed container.
- Liquid Waste: Collect all liquid waste containing **BMS-986187** in a separate, clearly labeled, and sealed waste container.
- Disposal: Dispose of all hazardous waste in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety (EHS) department for specific guidance on chemical waste disposal.

## Signaling Pathway and Experimental Workflow

**BMS-986187** acts as a positive allosteric modulator of the  $\delta$ -opioid receptor, a G protein-coupled receptor (GPCR). This means it binds to a site on the receptor that is different from the primary (orthosteric) binding site for endogenous ligands like enkephalins. By binding to this allosteric site, **BMS-986187** enhances the receptor's response to the orthosteric ligand.





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